

3-Bromo-5-chloropyrazine-2-carbonitrile material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-5-chloropyrazine-2-carbonitrile

Cat. No.: B1288335

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **3-Bromo-5-chloropyrazine-2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No complete Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **3-Bromo-5-chloropyrazine-2-carbonitrile** (CAS No. 440124-25-4) is publicly available in the searched resources. The following information is compiled from data on structurally analogous compounds and publicly available chemical properties. This guide is intended for informational purposes and should be supplemented with internal safety assessments and the guidance of a qualified safety professional before handling this chemical.

Chemical Identification and Physical Properties

3-Bromo-5-chloropyrazine-2-carbonitrile is a halogenated pyrazine derivative. Its chemical structure and properties are summarized below.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	440124-25-4	[1] [2]
Molecular Formula	C ₅ HBrClN ₃	[1]
Molecular Weight	218.44 g/mol	[1] [2]
Appearance	Not specified (likely a solid)	N/A
ACD/LogP	1.77	[1]
Polar Surface Area	49.57 Å ²	[1]
Vapour Pressure	0.001 mmHg at 25°C	[1]
Enthalpy of Vaporization	54.956 kJ/mol	[1]
Index of Refraction	1.636	[1]
Molar Refractivity	39.466 cm ³	[1]
Molar Volume	110.144 cm ³	[1]

Hazard Identification and Classification

A specific GHS classification for **3-Bromo-5-chloropyrazine-2-carbonitrile** is not available. However, based on the hazard profiles of structurally similar compounds such as 3-Bromo-5-chlorobenzonitrile and other chlorinated pyrazines, the following hazards are anticipated.[\[3\]](#)[\[4\]](#)
[\[5\]](#)

Table 2: Anticipated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Danger^[3]

Hazard Pictograms:



[Click to download full resolution via product page](#)

Caption: Anticipated GHS Pictograms.

Safe Handling and Emergency Protocols

Given the anticipated toxicity, stringent safety measures are required when handling this compound. The following protocols are based on best practices for handling toxic chemical

intermediates.[3]

Exposure Controls and Personal Protection

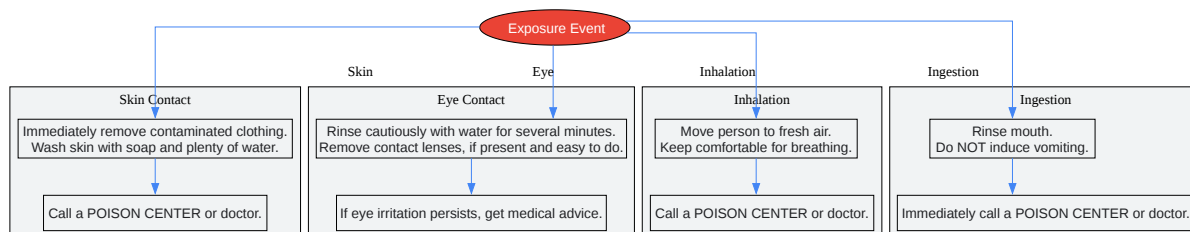
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Engineering Controls	Handle in a well-ventilated area, preferably within a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter.

First Aid Measures

The following first aid measures are recommended based on protocols for similar toxic nitriles.

[3]



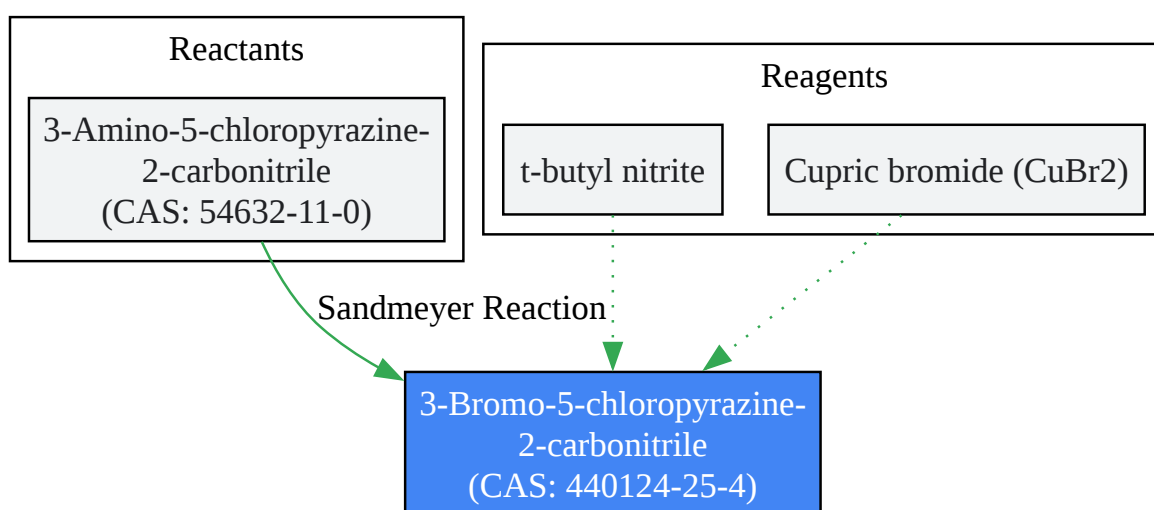
[Click to download full resolution via product page](#)

Caption: First Aid Protocol Flowchart.

Synthesis and Reactivity

Synthetic Pathway

3-Bromo-5-chloropyrazine-2-carbonitrile can be synthesized from 3-Amino-5-chloropyrazine-2-carbonitrile.[6][7] The reaction is a type of Sandmeyer reaction, where an amino group is converted to a bromo group.

[Click to download full resolution via product page](#)

Caption: Synthetic Route for **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Experimental Protocol: General Sandmeyer Reaction

A detailed experimental protocol for this specific synthesis is not publicly available. However, a general procedure for a Sandmeyer reaction involving these types of reagents is as follows. This is an illustrative protocol and must be adapted and optimized by qualified personnel.

- **Diazotization:** The starting amine (3-Amino-5-chloropyrazine-2-carbonitrile) is dissolved in a suitable solvent (e.g., acetonitrile). t-butyl nitrite is added, often at reduced temperatures (0-5 °C), to form the diazonium salt intermediate.

- **Bromination:** A solution or suspension of cupric bromide (CuBr_2) is added to the diazonium salt solution.
- **Reaction:** The reaction mixture is stirred, often with gentle warming to room temperature or slightly above, until the evolution of nitrogen gas ceases.
- **Work-up:** The reaction is quenched, typically with water, and the product is extracted into an organic solvent.
- **Purification:** The crude product is purified, commonly by column chromatography, to yield the final **3-Bromo-5-chloropyrazine-2-carbonitrile**.

Storage and Disposal

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][3]} Keep away from incompatible materials such as strong oxidizing agents.

Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. Due to its anticipated toxicity, it should be treated as hazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 440124-25-4|3-Bromo-5-chloropyrazine-2-carbonitrile|BLD Pharm [bldpharm.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. 3-Bromo-5-chloropyrazine-2-carbonitrile | CAS#:440124-25-4 | Chemsrce [chemsrc.com]
- 7. 3-Bromo-5-chloropyrazine-2-carbonitrile synthesis - chemicalbook [chemicalbook.com]

- To cite this document: BenchChem. [3-Bromo-5-chloropyrazine-2-carbonitrile material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1288335#3-bromo-5-chloropyrazine-2-carbonitrile-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b1288335#3-bromo-5-chloropyrazine-2-carbonitrile-material-safety-data-sheet-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com